

MEA-Lauryl Sulfate: Application Notes for Industrial Cleaning Formulations

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Compound of Interest

Compound Name: Monoethanolamine lauryl sulfate

Cat. No.: B1606115

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Introduction

MEA-Lauryl Sulfate (**Monoethanolamine Lauryl Sulfate**) is an anionic surfactant that serves as a high-performance ingredient in a variety of industrial cleaning agents. Its advantageous properties, including excellent foaming, emulsifying, and thickening capabilities, make it a versatile choice for formulations designed to tackle tough industrial soils.^[1] This document provides detailed application notes, quantitative performance data, and experimental protocols for researchers, scientists, and formulation chemists working with MEA-Lauryl Sulfate.

Physicochemical Properties and Performance Characteristics

MEA-Lauryl Sulfate offers a unique balance of properties that contribute to its effectiveness in industrial cleaning applications. The substitution of the sodium ion with monoethanolamine enhances its solubility and modifies its performance in aqueous solutions.^[2]

Key Performance Attributes:

- **Excellent Foaming:** Produces a stable and dense foam, which is beneficial for applications requiring longer contact time on vertical or inclined surfaces.^[1]
- **Effective Emulsification:** Efficiently breaks down and suspends oils and greases in the cleaning solution, preventing redeposition on the cleaned surface.^[1]

- **Good Thickening Properties:** Contributes to the viscosity of formulations, allowing for better cling and more controlled application.[\[1\]](#)
- **Enhanced Solubility:** The monoethanolamine counter-ion improves its solubility in water, allowing for higher active concentrations in formulations compared to its sodium counterpart. [\[2\]](#)
- **Reduced Interfacial Tension:** Effectively lowers the interfacial tension between oil and water, promoting the wetting of surfaces and the displacement of oily soils.[\[2\]](#)
- **Mild Acidity to Neutral pH:** Formulations with MEA-Lauryl Sulfate can be designed to have a pH range of 3.0-8.0, which can be less corrosive to certain surfaces compared to highly alkaline cleaners.[\[2\]](#)

Quantitative Data Presentation

The following tables summarize key quantitative data for MEA-Lauryl Sulfate, providing a basis for formulation development and comparison with other surfactants.

Table 1: Physicochemical Properties of MEA-Lauryl Sulfate

Property	Value	Reference
INCI Name	MEA-Lauryl Sulfate	[1]
CAS Number	4722-98-9	[2]
Molecular Formula	C14H33NO5S	[2]
Molecular Weight	327.48 g/mol	[2]
Appearance	Clear liquid (at room temperature)	[1]
pH (as supplied)	3.0 - 4.0	[1]
Density	Approximately 1.03 g/mL	[1]
Solubility	Good solubility in water	[1]

Table 2: Performance Metrics of MEA-Lauryl Sulfate in Aqueous Solutions

Parameter	Value	Significance in Cleaning	Reference
Critical Micelle Concentration (CMC)	0.08 – 0.12 mmol/L	A lower CMC indicates higher efficiency at lower concentrations for forming micelles that encapsulate oily soil.	[2]
Interfacial Tension (vs. oil)	~30 mN/m	Lower interfacial tension facilitates the penetration of the cleaning solution and the lifting of oily soils from surfaces.	[2]

Applications in Industrial Cleaning

MEA-Lauryl Sulfate is a suitable primary or secondary surfactant in a wide range of industrial cleaning formulations, including:

- **Heavy-Duty Degreasers:** Its strong emulsification properties make it effective in removing heavy oils, greases, and tars from machinery, engines, and concrete floors.
- **Vehicle Cleaning Solutions:** The rich and stable foam generated by MEA-Lauryl Sulfate is ideal for car and truck wash detergents, helping to lift road film and grime.
- **Hard Surface Cleaners:** It can be formulated into all-purpose cleaners for use on walls, floors, and other washable surfaces in industrial and institutional settings.
- **Metal Cleaners:** Its ability to function in mildly acidic to neutral pH ranges makes it suitable for cleaning various metal surfaces without causing significant corrosion.
- **Firefighting Foams:** Its excellent foaming characteristics are utilized in the formulation of fire extinguishing agents.[1]

Example Formulations

The following are starting point formulations for industrial cleaning agents incorporating MEA-Lauryl Sulfate. Optimization will be required based on specific performance requirements and the nature of the soil to be removed.

Table 3: Example Formulation - Heavy-Duty Industrial Degreaser

Ingredient	Function	Typical Concentration (wt%)
MEA-Lauryl Sulfate (30% active)	Primary Surfactant	10 - 20%
Non-ionic Surfactant (e.g., Alcohol Ethoxylate)	Co-surfactant for enhanced wetting	2 - 5%
Sodium Metasilicate Pentahydrate	Builder and alkalinity source	3 - 8%
Tetrapotassium Pyrophosphate (TKPP)	Builder and chelating agent	2 - 5%
Glycol Ether (e.g., Butyl Cellosolve)	Solvent for greasy soils	3 - 7%
Water	Solvent	To 100%

Table 4: Example Formulation - High-Foaming Vehicle Wash

Ingredient	Function	Typical Concentration (wt%)
MEA-Lauryl Sulfate (30% active)	Primary Foaming Surfactant	15 - 25%
Cocamidopropyl Betaine	Foam Booster and Stabilizer	3 - 7%
Sodium Chloride	Viscosity Modifier	1 - 2%
Citric Acid	pH Adjuster	As needed to pH 6.0-7.0
Preservative	Microbiological control	As per manufacturer's recommendation
Dye and Fragrance	Aesthetics	As desired
Water	Solvent	To 100%

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of industrial cleaning formulations containing MEA-Lauryl Sulfate.

Protocol 1: Determination of Critical Micelle Concentration (CMC) by Surface Tension Measurement

Objective: To determine the concentration at which MEA-Lauryl Sulfate begins to form micelles, a key indicator of its efficiency.

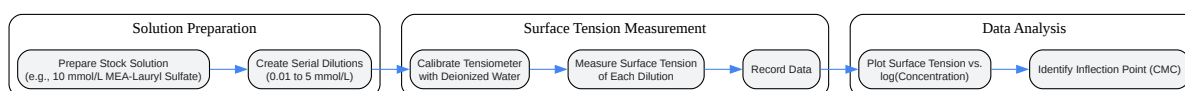
Apparatus:

- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Precision balance
- Volumetric flasks and pipettes
- Beakers

- Magnetic stirrer and stir bars

Procedure:

- Prepare a stock solution of MEA-Lauryl Sulfate (e.g., 10 mmol/L) in deionized water.
- Create a series of dilutions from the stock solution, ranging from concentrations well below to well above the expected CMC (e.g., 0.01 mmol/L to 5 mmol/L).
- Calibrate the tensiometer with deionized water.
- Measure the surface tension of each dilution, starting from the most dilute solution and progressing to the most concentrated.
- Ensure the ring or plate is thoroughly cleaned and dried between each measurement.
- Record the surface tension value for each concentration.
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is the point at which the slope of the curve changes significantly. It is determined by the intersection of the two linear portions of the graph.



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Workflow for CMC Determination

Protocol 2: Evaluation of Foaming Performance by the Ross-Miles Method (Adapted from ASTM D1173)

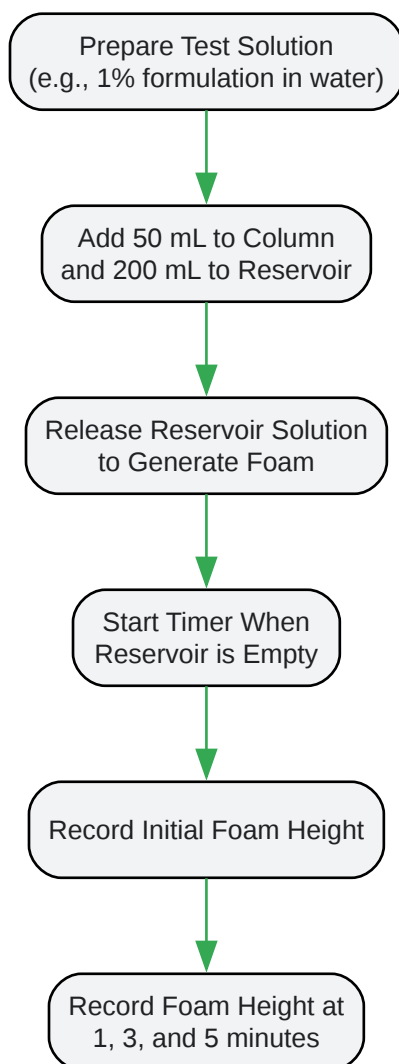
Objective: To assess the initial foam height and foam stability of a cleaning formulation containing MEA-Lauryl Sulfate.

Apparatus:

- Ross-Miles foam apparatus (graduated glass column with a reservoir)
- Volumetric flasks
- Timer
- Thermometer

Procedure:

- Prepare a solution of the cleaning formulation at the desired concentration (e.g., 1% w/v in water of a specified hardness).
- Bring the solution to a specified temperature (e.g., 25°C).
- Pour 50 mL of the solution into the bottom of the graduated column.
- Pour 200 mL of the same solution into the reservoir.
- Position the reservoir above the column and open the stopcock to allow the solution to fall into the column, generating foam.
- Start the timer as soon as the reservoir is empty.
- Immediately measure and record the initial foam height.
- Record the foam height at specified intervals (e.g., 1, 3, and 5 minutes) to assess foam stability.



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Ross-Miles Foam Test Workflow

Protocol 3: Cleaning Efficiency Evaluation (Adapted from ASTM D4488)

Objective: To quantify the ability of a cleaning formulation containing MEA-Lauryl Sulfate to remove a standardized soil from a hard surface.

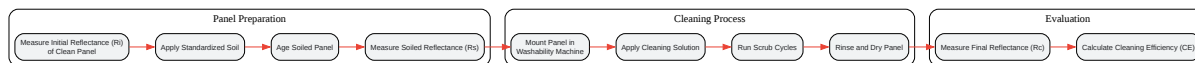
Apparatus:

- Washability and scrub test machine
- Reflectometer or colorimeter

- Standardized test panels (e.g., white vinyl tiles)
- Sponge or brush for the scrub machine
- Pipettes
- Oven
- Standardized soil (e.g., a mixture of particulate and oily soil as described in ASTM D4488-A5)

Procedure:

- Measure the initial reflectance (R_i) of the clean test panels.
- Apply a standardized amount of soil uniformly to a specific area of each panel.
- Allow the soiled panels to age under controlled conditions (e.g., 24 hours at room temperature).
- Measure the reflectance of the soiled panels (R_s).
- Mount a soiled panel in the washability machine.
- Apply a specified amount of the cleaning solution to the sponge or brush.
- Run the washability machine for a set number of cycles.
- Rinse the panel with deionized water and allow it to dry completely.
- Measure the final reflectance of the cleaned area (R_c).
- Calculate the cleaning efficiency (CE) using the following formula: $CE (\%) = [(R_c - R_s) / (R_i - R_s)] * 100$



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References

- 1. MEA-Lauryl Sulfate - PCC Group Product Portal [products.pcc.eu]
- 2. Buy Monoethanolamine lauryl sulfate (EVT-404610) | 4722-98-9 [[evitachem.com](https://www.evita.com)]
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